

Commercial Availability and Technical Guide: 2,4-Dichloro-3-fluorobenzoic Acid

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Compound of Interest

Compound Name: **2,4-Dichloro-3-fluorobenzoic acid**

Cat. No.: **B1317275**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, properties, and synthesis of **2,4-Dichloro-3-fluorobenzoic acid** (CAS No. 915145-05-0). This compound is a valuable building block in the development of novel pharmaceuticals and agrochemicals. The strategic placement of chlorine and fluorine atoms on the benzoic acid core offers unique electronic and steric properties, making it a key intermediate in organic synthesis.

Physicochemical Properties

2,4-Dichloro-3-fluorobenzoic acid is a solid at room temperature with the following properties:

Property	Value	Source
Molecular Formula	C ₇ H ₃ Cl ₂ FO ₂	[1]
Molecular Weight	209.00 g/mol	[1]
CAS Number	915145-05-0	[2]
Appearance	White to almost white powder/crystal	[3]
Melting Point	142-146 °C	[3] [4] [5]
Purity	Typically ≥95%	

Commercial Availability

A number of chemical suppliers offer **2,4-Dichloro-3-fluorobenzoic acid**, typically in research and development quantities. The following table summarizes some of the commercially available options.

Supplier	Purity	Available Quantities
Sigma-Aldrich	95%	Inquire
Manchester Organics	95%	Inquire
Bide Pharmatech Ltd.	Inquire	Inquire
Shanghai Haohong Scientific Co., Ltd.	Inquire	Inquire
Jiaxing Deyi Chemical Co., Ltd.	Inquire	Inquire
Zhuhai Aobokai Biomedical Technology Co., Ltd.	Inquire	Inquire
Suzhou Hosyn Pharm Ltd.	Inquire	Inquire

It is important to note that the availability and packaging sizes are subject to change, and direct inquiry with the suppliers is recommended for the most current information.

Applications in Research and Development

Halogenated benzoic acids are crucial intermediates in the synthesis of a wide range of biologically active molecules. The unique substitution pattern of **2,4-dichloro-3-fluorobenzoic acid** makes it a valuable precursor for creating complex molecular architectures.

Pharmaceutical Development

Fluorinated organic molecules are of significant interest in drug discovery due to the ability of fluorine to modulate key properties such as metabolic stability, binding affinity, and lipophilicity. [6] The presence of both chlorine and fluorine atoms in **2,4-dichloro-3-fluorobenzoic acid** provides multiple reaction sites for further chemical modification, enabling the synthesis of

diverse compound libraries for screening. This compound and its isomers are used in the synthesis of various pharmaceutical agents, including anti-inflammatory and analgesic drugs. [3][7] Specifically, the related 2,4-dichloro-5-fluorobenzoic acid is a key intermediate in the synthesis of fluoroquinolone antibiotics.[7]

Agrochemicals

Similar to pharmaceuticals, the introduction of halogen atoms can enhance the efficacy and selectivity of agrochemicals. 2,4-Dichloro-5-fluorobenzoic acid is utilized as a key intermediate in the synthesis of herbicides and fungicides, contributing to improved crop protection.[3]

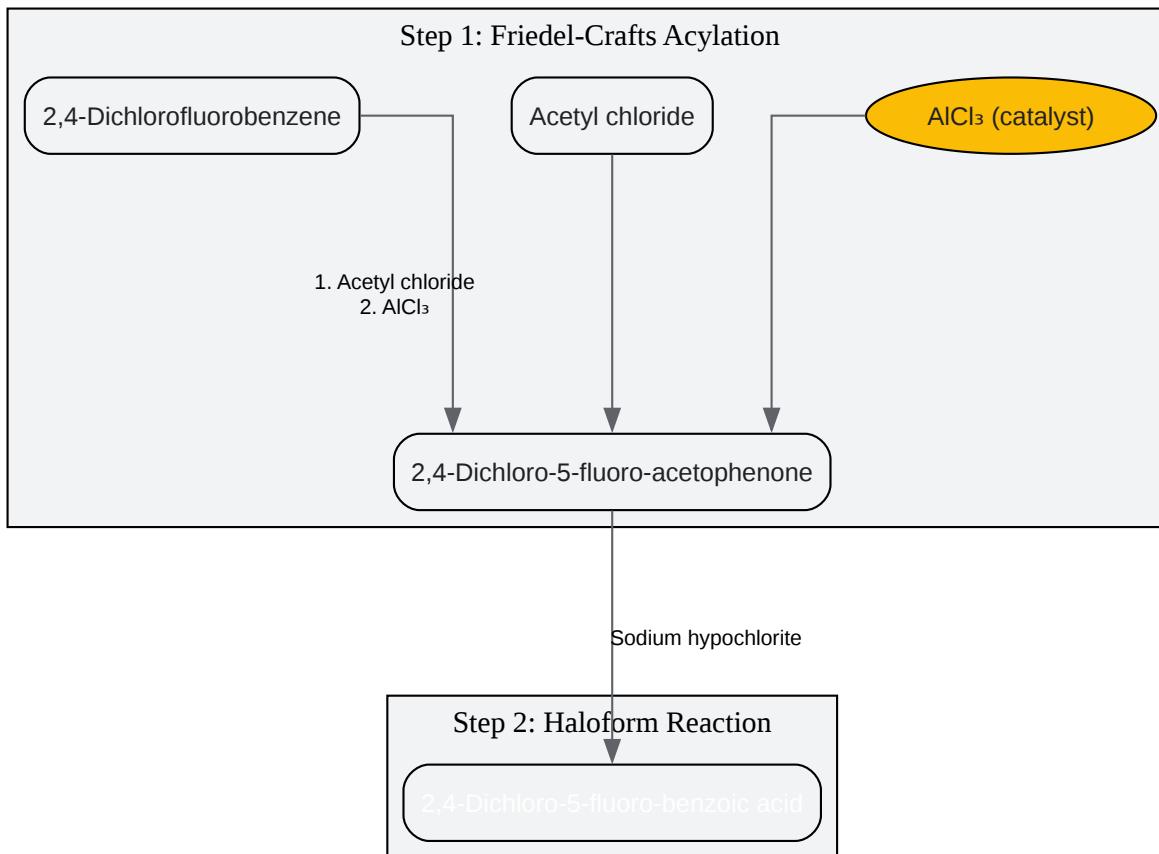
Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2,4-Dichloro-3-fluorobenzoic acid** is not readily available in the public domain, a general understanding can be derived from the synthesis of related halogenated benzoic acids. The synthesis often involves multi-step sequences starting from simpler halogenated benzenes.

A patented process for the preparation of the related isomer, 2,4-dichloro-5-fluoro-benzoic acid, provides a relevant example of the synthetic strategies that could be employed.[8] This process involves the Friedel-Crafts acylation of 2,4-dichlorofluorobenzene followed by a haloform reaction.

Example Synthetic Pathway: Preparation of 2,4-dichloro-5-fluoro-benzoic acid

The following diagram illustrates the two-step synthesis of 2,4-dichloro-5-fluoro-benzoic acid from 2,4-dichlorofluorobenzene.



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Synthetic pathway for 2,4-dichloro-5-fluoro-benzoic acid.

Experimental Protocol (Adapted from Patent EP0176026A2 for 2,4-dichloro-5-fluoro-benzoic acid)[8]

Step 1: Synthesis of 2,4-dichloro-5-fluoro-acetophenone

- To a mixture of 33 g (0.2 mol) of 2,4-dichlorofluorobenzene and 66.8 g (0.5 mol) of aluminum chloride, add 23.6 g (0.3 mol) of acetyl chloride at a temperature between 20°C and 40°C.
- Stir the mixture at 120°C for 2 hours.

- Pour the hot mixture onto 250 g of ice.
- Extract the separated oil with methylene chloride.
- Evaporate the solvent to yield the crude 2,4-dichloro-5-fluoro-acetophenone.

Step 2: Synthesis of 2,4-dichloro-5-fluoro-benzoic acid

- To the residue from Step 1, add 450 ml of a sodium hypochlorite solution (150 g of active chlorine/l).
- Stir the mixture for 1 hour without heating.
- Boil the mixture under reflux for 2 hours.
- Separate the chloroform formed.
- Add 300 ml of water to the aqueous phase.
- Add 10 ml of 40% sodium hydrogen sulfite solution.
- Acidify with concentrated hydrochloric acid to a pH of 1 to precipitate the product.
- Isolate the 2,4-dichloro-5-fluoro-benzoic acid by conventional methods (e.g., filtration, washing, and drying).

It is important to note that the synthesis of **2,4-dichloro-3-fluorobenzoic acid** would likely require a different starting material and potentially different reaction conditions to achieve the desired substitution pattern. Researchers should consult the scientific literature for more specific synthetic routes. For instance, a two-step process for the preparation of 2,4-dichloro-3-cyano-5-fluorobenzoic acid starting from 2,6-dichloro-3-fluorobenzonitrile has been developed. [9][10][11]

Safety and Handling

2,4-Dichloro-3-fluorobenzoic acid is a chemical that should be handled with appropriate safety precautions in a laboratory setting. Based on GHS classifications for similar compounds, it may be harmful if swallowed, cause skin irritation, and cause serious eye irritation. [1] It is

recommended to consult the Safety Data Sheet (SDS) from the supplier for detailed handling and safety information. Standard personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when working with this compound. Work should be conducted in a well-ventilated fume hood.

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